Comparative Guide: 1H NMR Spectrum Analysis of 5,7-Diaminoquinolin-8-ol

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Compound of Interest

Compound Name:	*5,7-Diaminoquinolin-8-ol*
CAS No.:	*63195-45-9*
Cat. No.:	*B3355683*

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Executive Summary & Structural Context[1][2][3][4][5][6][7][8]

5,7-diaminoquinolin-8-ol (often synthesized via reduction of 5,7-dinitroquinolin-8-ol) is a critical scaffold in coordination chemistry and neuroprotective drug design. Its analysis requires distinguishing it from its oxidized precursors and structural isomers.

Unlike its parent compound (8-hydroxyquinoline), which possesses a complex splitting pattern in the benzenoid ring, **5,7-diaminoquinolin-8-ol** presents a simplified aromatic region due to high substitution. This guide compares the spectral signature of the product against its synthetic precursor (5,7-dinitroquinolin-8-ol) and the parent scaffold (8-hydroxyquinoline) to establish a robust characterization protocol.

Structural Logic and Electronic Environment

The introduction of two amino groups (

) at positions 5 and 7 radically alters the electronic landscape of the quinoline ring compared to the nitro-substituted precursor.

- 5,7-Dinitro (Precursor): Strong electron-withdrawing groups (EWG) descreen protons, shifting signals downfield.
- 5,7-Diamino (Product): Strong electron-donating groups (EDG) shield protons, shifting signals upfield.

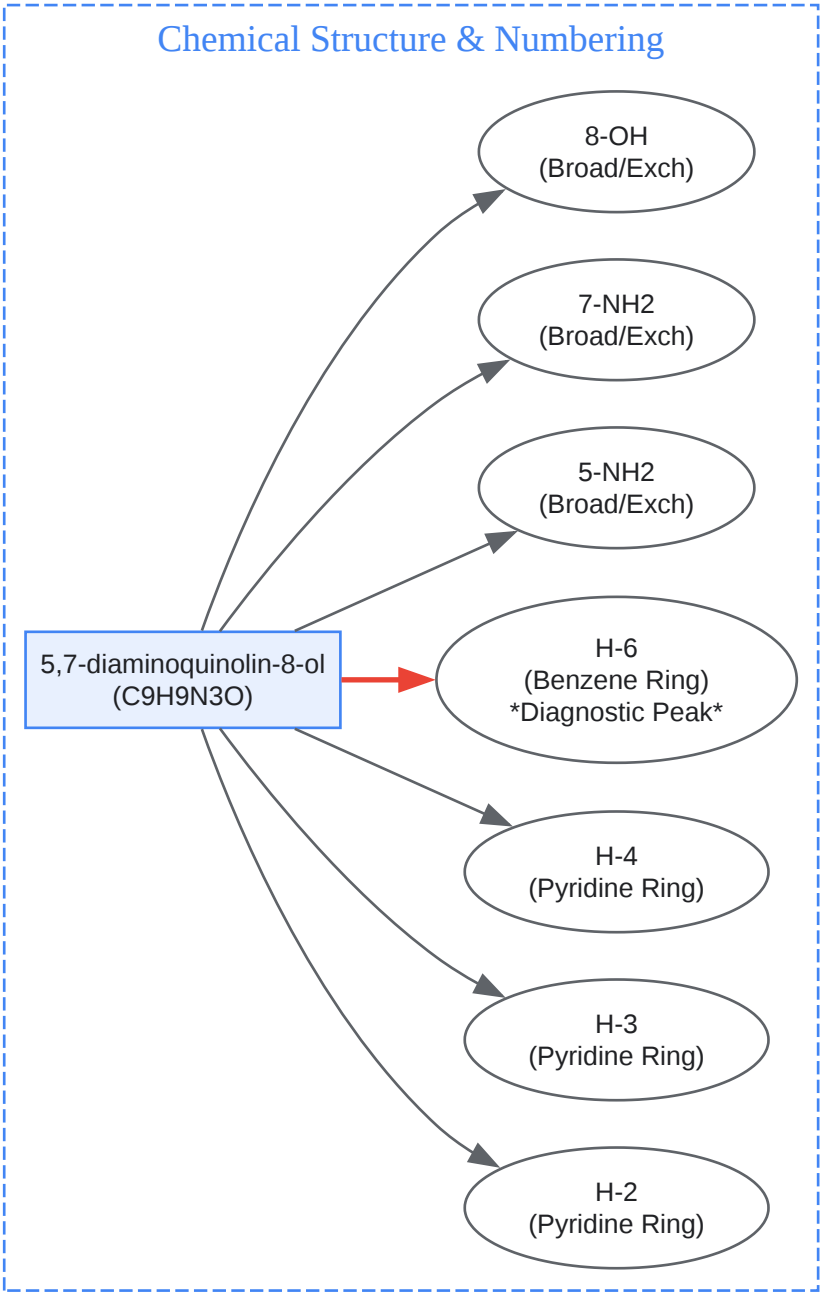

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Figure 1: Structural assignment nodes. Note that H6 is the only remaining aromatic proton on the benzene ring, making it the primary diagnostic marker.

Experimental Protocol

To ensure reproducibility and correct assignment of exchangeable protons (OH, NH2), the choice of solvent is binary: DMSO-d6 is required for full characterization, while Methanol-d4 (MeOD) is used only for skeletal confirmation (as it washes out exchangeable protons).

Standard Operating Procedure (SOP)

Parameter	Setting/Requirement	Rationale
Solvent	DMSO-d6 (99.9% D)	Essential to observe broad and signals which exchange rapidly in MeOD or CDCl3.
Concentration	5–10 mg / 0.6 mL	Higher concentrations may cause stacking effects, shifting aromatic peaks upfield.
Pulse Sequence	zg30 (Bruker) / s2pul (Varian)	Standard 30° pulse angle for quantitative reliability.
Transients (Scans)	64 – 128	The molecular weight is low, but detecting broad amine protons requires higher S/N ratio.
Relaxation Delay (D1)	2.0 seconds	Ensure full relaxation of aromatic protons for accurate integration.
Temperature	298 K (25°C)	Standard. Heating to 313 K can sharpen broad amine peaks if dynamic exchange is broadening them.

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Comparative Spectral Analysis

This section contrasts the target molecule with its direct precursor and parent scaffold. This comparison validates the success of the synthesis (usually a reduction reaction).

Table 1: Chemical Shift Comparison (, ppm in DMSO-d6) [6]

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Proton Position	Parent**(8-Hydroxyquinoline)**	Precursor**(5,7-Dinitroquinolin-8-ol)**	Product**(5,7-Diaminoquinolin-8-ol)**	Multiplicity **(Product)**	Diagnostic Change
H-2	8.85	9.20 – 9.30	8.60 – 8.70	dd or d	Upfield shift due to loss of nitro-EWG.
H-3	7.55	8.00 – 8.10	7.30 – 7.40	dd	Shielded by 5-amino group.
H-4	8.30	9.00 – 9.10	8.10 – 8.20	dd	Shielded by 5-amino group (peri-effect).
H-5	7.40	Substituted (-NO2)	Substituted (-NH2)	--	Peak disappears.
H-6	7.45 (t)	~9.00 (s)	6.10 – 6.30 (s)	Singlet	CRITICAL: Massive upfield shift (~3 ppm) from Nitro to Amino.
H-7	7.15	Substituted (-NO2)	Substituted (-NH2)	--	Peak disappears.
Exchangeables	~9.0 (OH)	Broad/Deshielded	4.5 – 6.0	Broad s	Appearance of amine signals (integrated 4H).

Detailed Assignments

1. The Diagnostic H-6 Singlet (The "Smoking Gun")

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The most critical feature of the 5,7-diamino spectrum is the signal for H-6.

- In the Precursor (Dinitro): H-6 is flanked by two strong electron-withdrawing nitro groups. It appears very far downfield (near 9.0 ppm) as a singlet.
- In the Product (Diamino): H-6 is now flanked by two electron-donating amino groups. This causes a dramatic shielding effect. The peak shifts upfield to the 6.10 – 6.30 ppm region.
- Validation: If you see a singlet > 8.0 ppm, the reduction is incomplete.

2. The Pyridine Ring (H2, H3, H4)

The pyridine ring protons (H2, H3, H4) form an AMX or ABX spin system.

- H-2 (Ortho to N): Remains the most downfield signal (~8.65 ppm).
- H-4: Appears as a doublet of doublets (~8.15 ppm). It is shielded relative to the nitro-precursor due to the resonance donation of the 5-amino group into the ring system.
- H-3 (Meta to N): The most upfield pyridine proton (~7.35 ppm).

3. Exchangeable Protons (-NH2 and -OH)

In dry DMSO-d6:

- The -OH proton at position 8 is often involved in an intramolecular hydrogen bond with the ring nitrogen, which can shift it downfield or broaden it significantly.
- The -NH2 protons (total 4H) typically appear as broad singlets in the 4.5 – 6.0 ppm range.
- Note: Traces of water in DMSO will cause these peaks to merge or exchange, often appearing as a single broad "hump."

Logical Workflow for Assignment

Use the following decision tree to interpret the spectrum during synthesis monitoring.

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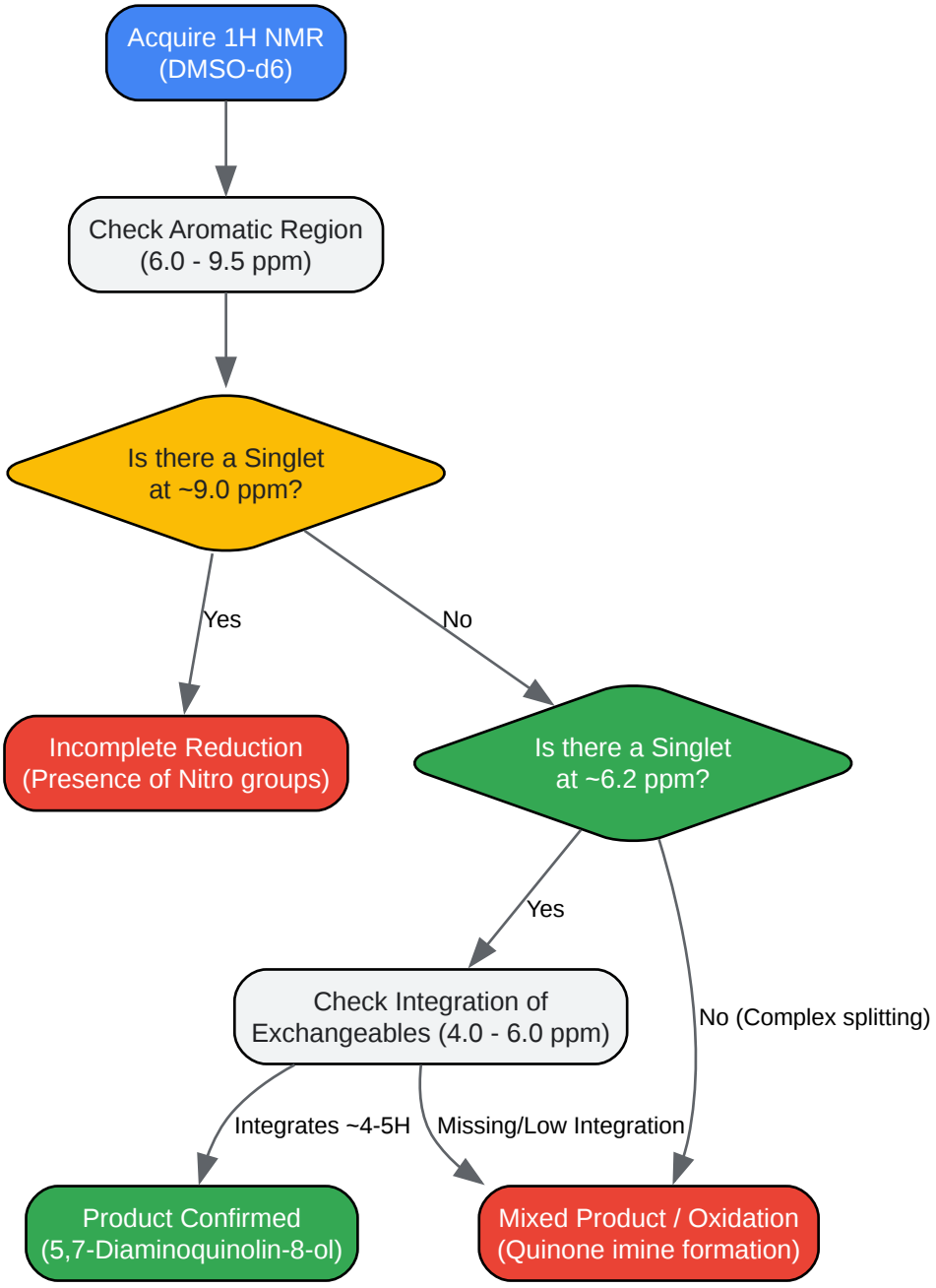

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Figure 2: Spectral interpretation logic flow. The shift of the H6 singlet is the primary decision node.

Troubleshooting & Common Artifacts

Oxidation Instability

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5,7-diaminoquinolin-8-ol is electron-rich and prone to oxidation in air, forming quino-imines or quinones.

- Symptom: Darkening of the NMR solution (brown/black) and broadening of peaks.
- NMR Sign: Loss of the sharp H-6 singlet at 6.2 ppm and appearance of new, complex multiplets downfield.
- Mitigation: Add a trace of Sodium Dithionite (

) to the NMR tube (in

  /DMSO mix) to maintain the reduced state, or flush the tube with Argon.

Water Suppression

The amine protons often overlap with the water peak in DMSO (3.33 ppm) if the sample is wet or if the chemical shift drifts.

- Solution: If quantification of amines is required, use dry DMSO-d6 (ampules) or run the spectrum at 313 K to shift the water peak and sharpen the exchangeable protons.

References

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